

# Boiling point and density of N-Methyl-o-toluidine

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## Compound of Interest

Compound Name: **N-Methyl-o-toluidine**

Cat. No.: **B147340**

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An In-depth Technical Guide on the Physicochemical Properties of **N-Methyl-o-toluidine**

This guide provides a comprehensive overview of the boiling point and density of **N-Methyl-o-toluidine**, targeted towards researchers, scientists, and professionals in drug development. It includes a detailed summary of its physical properties, standardized experimental protocols for their determination, and workflow visualizations.

## Introduction to N-Methyl-o-toluidine

**N-Methyl-o-toluidine**, also known as N,2-Dimethylaniline, is an aromatic organic compound with the linear formula  $\text{CH}_3\text{C}_6\text{H}_4\text{NHCH}_3$ <sup>[1]</sup>. It presents as a light yellow or colorless oily liquid<sup>[2]</sup> <sup>[3]</sup>. This compound serves as a significant intermediate in various organic syntheses, including the preparation of certain dyes and in palladium-catalyzed coupling and amination reactions<sup>[1]</sup> <sup>[4]</sup>. A thorough understanding of its physical properties, such as boiling point and density, is crucial for its application in research and manufacturing, ensuring safe handling and optimal reaction conditions.

Chemical Identifiers:

- CAS Number: 611-21-2<sup>[1][5]</sup>
- Molecular Formula:  $\text{C}_8\text{H}_{11}\text{N}$ <sup>[1][5]</sup>
- Molecular Weight: 121.18 g/mol <sup>[1][3][5]</sup>

## Quantitative Physicochemical Data

The boiling point and density of **N-Methyl-o-toluidine** have been reported across various sources. These values are summarized below. Variations in reported boiling points can be attributed to differences in the atmospheric pressure at which the measurements were conducted.

Property	Value	Conditions	Source(s)
Boiling Point	177 - 204 °C	at 740 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
207 °C	at standard pressure	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>	
208 °C	at standard pressure		
209 - 210 °C	at standard pressure	<a href="#">[2]</a>	
Density	0.981 g/mL	at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
0.97 g/mL	Not specified	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>	
Specific Gravity	0.98	20/20 °C	

## Experimental Protocols

Accurate determination of boiling point and density requires standardized experimental procedures. The following sections detail common and reliable methods for obtaining these values for liquid amines like **N-Methyl-o-toluidine**.

### Determination of Boiling Point via Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small amount of liquid.[\[8\]](#) The principle is based on observing the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure[\[8\]](#).

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)

- Small test tube (e.g., 10x75 mm)
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Rubber band or wire for attachment

**Procedure:**

- Sample Preparation: Add approximately 0.5 mL of **N-Methyl-o-toluidine** to the small test tube.
- Capillary Tube Insertion: Place the capillary tube into the test tube with its open end down.
- Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer's bulb.
- Heating: Place the assembly into the Thiele tube, ensuring the sample is below the side arm to allow for proper convection of the heating oil. Heat the side arm of the Thiele tube gently with a Bunsen burner or heating mantle.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.
- Measurement: Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, record the temperature on the thermometer. This temperature is the boiling point of the sample.
- Pressure Correction: Record the ambient barometric pressure. If the pressure is not 760 mmHg, a correction may be necessary for high accuracy.

## Determination of Density via Vibrating Tube Densimeter

Modern density measurements for liquids are often performed with high precision using a vibrating tube densimeter. This instrument measures the oscillation frequency of a U-shaped

tube filled with the sample, which is directly related to the sample's density.[9][10]

#### Apparatus:

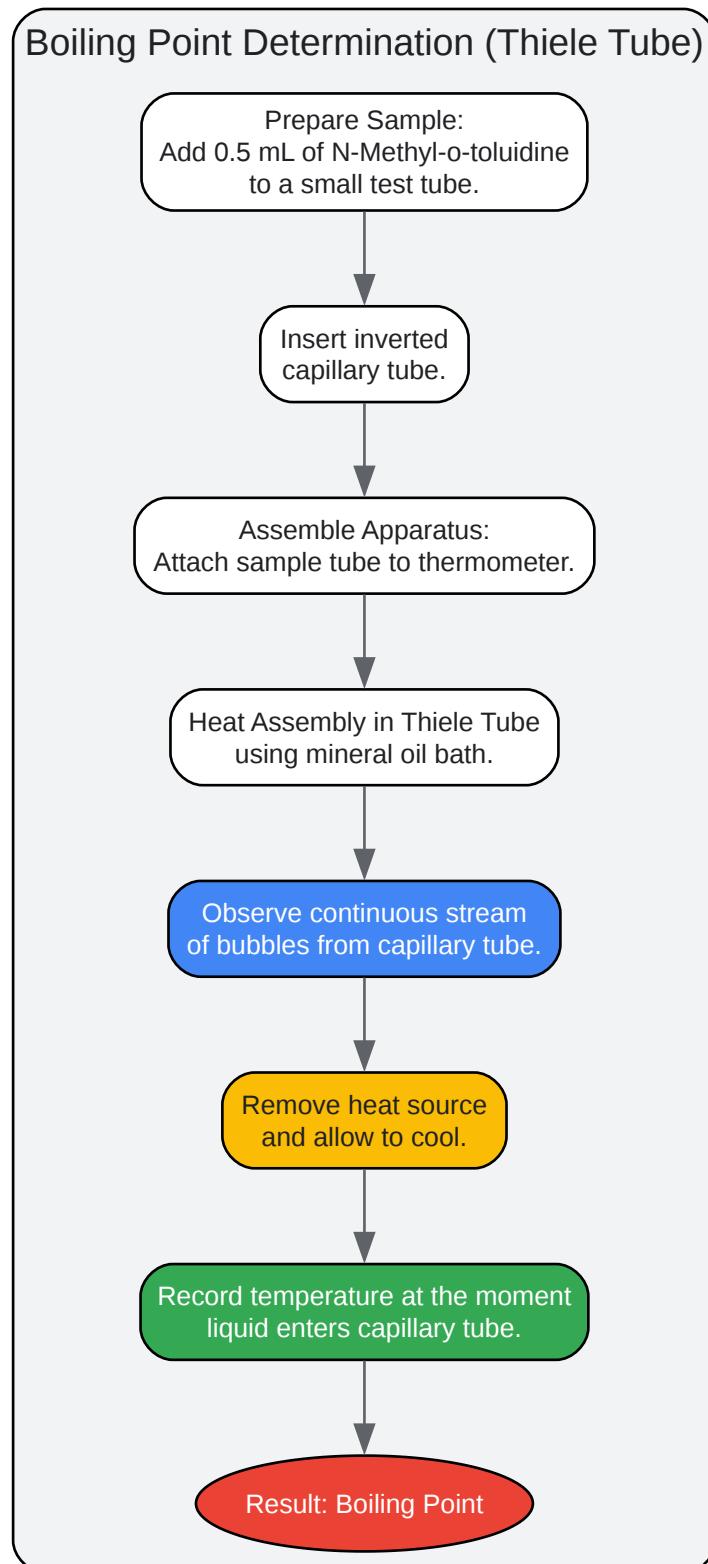
- Vibrating tube densimeter (e.g., Anton Paar DMA series)
- Syringes for sample injection
- High-purity water and air for calibration
- Thermostatic control unit

#### Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions. This typically involves measuring the oscillation periods of the tube when filled with two standards of known density, usually dry air and deionized, degassed water, at a specified temperature (e.g., 25 °C).
- Temperature Stabilization: Set the desired measurement temperature using the integrated thermostat and allow the instrument's measuring cell to stabilize.
- Sample Injection: Carefully inject the **N-Methyl-o-toluidine** sample into the measuring cell using a syringe, ensuring no air bubbles are introduced. The cell must be completely filled.
- Measurement: Allow the sample to reach thermal equilibrium within the cell. The instrument will automatically measure the oscillation period and calculate the density based on the prior calibration.
- Data Recording: Record the density value displayed by the instrument. Multiple readings should be taken to ensure reproducibility.
- Cleaning: After measurement, thoroughly clean the measuring cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it completely with a stream of air to prepare for the next sample.

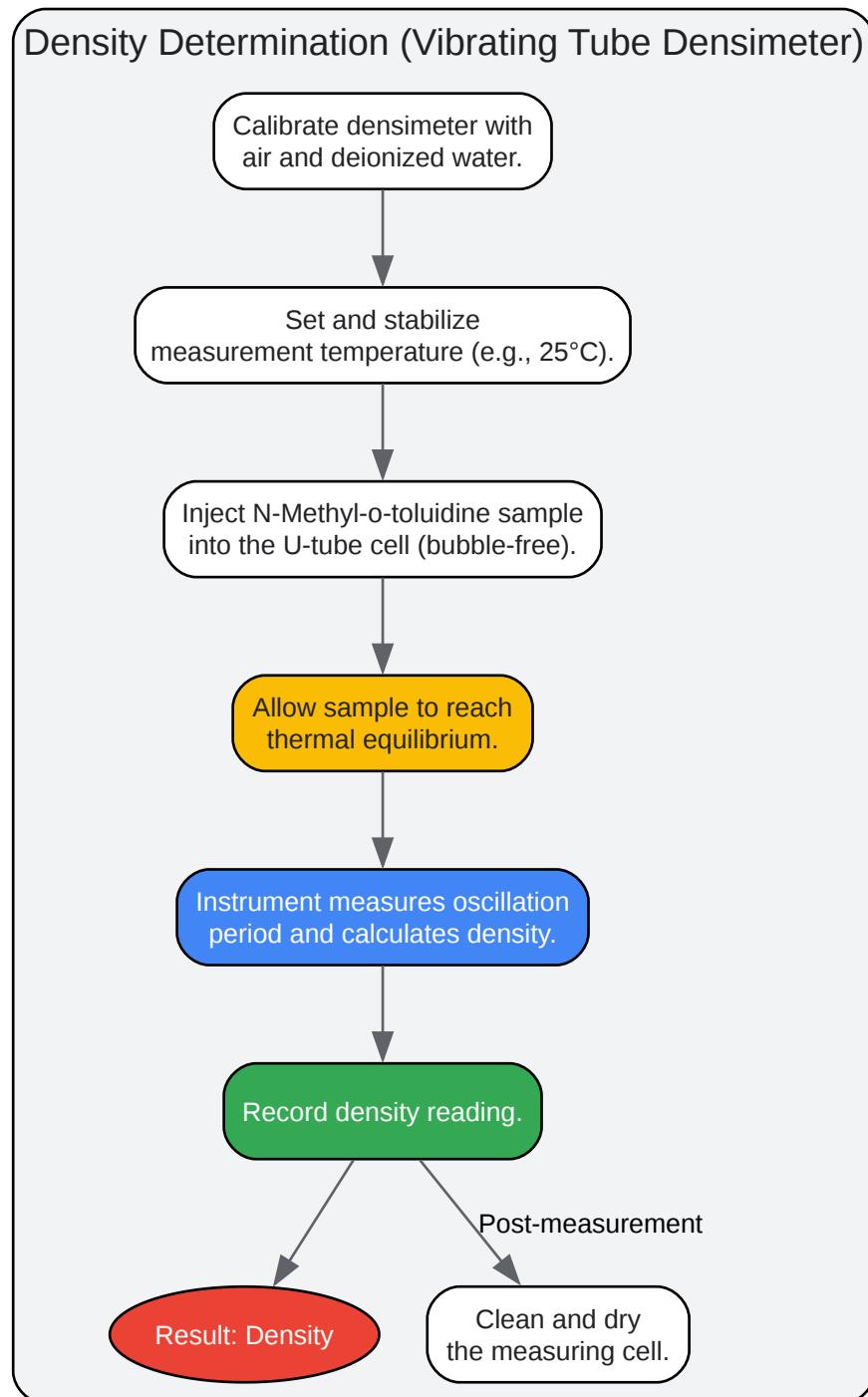
## Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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